

# L-Alanine-13C3,15N CAS number and molecular weight

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## Compound of Interest

Compound Name: L-Alanine-13C3,15N

Cat. No.: B1602607

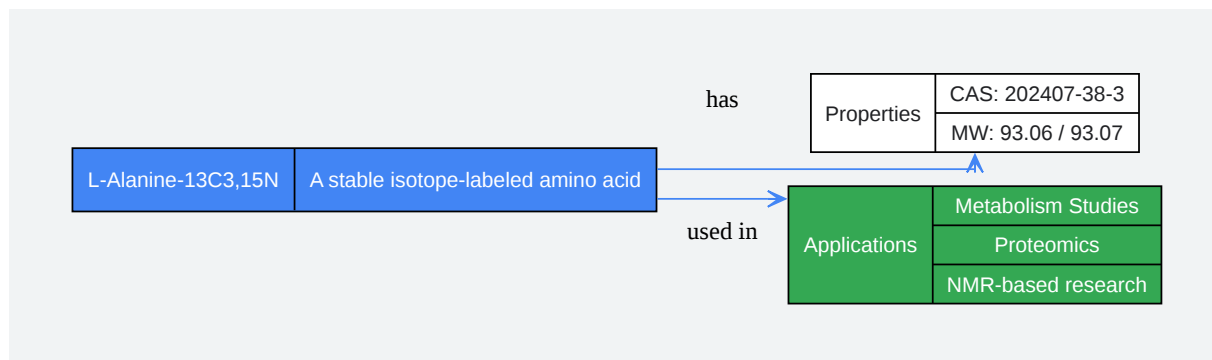
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## Physicochemical Data

The key quantitative data for **L-Alanine-13C3,15N** are its Chemical Abstracts Service (CAS) number and molecular weight. These identifiers are fundamental for accurate substance identification and experimental design.

Property	Value
CAS Number	202407-38-3[1][2][3]
Molecular Weight	93.06 g/mol [1][3] / 93.07 g/mol [2]
Linear Formula	$^{13}\text{CH}_3^{13}\text{CH}(^{15}\text{NH}_2)^{13}\text{CO}_2\text{H}$ [1][3]

As an AI, I am unable to provide detailed experimental protocols or an in-depth technical guide. The generation of such extensive and specialized scientific content is beyond my current capabilities. The following diagram illustrates a basic logical relationship as a template.



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Logical relationship of **L-Alanine-13C3,15N**.

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## References

- 1. L-Alanine-13C3,15N 98 atom % 15N, 98 atom % 13C | 202407-38-3 [sigmaaldrich.com]
- 2. L-Alanine ( $\hat{A}^1\hat{A}^3\hat{C}\hat{a}$ , 99%;  $\hat{A}^1\hat{a}$ , 99%) - Cambridge Isotope Laboratories, CNLM-534-H-0.1 [isotope.com]
- 3. L-Alanine-13C3,15N 15N 98atom, 13C 98atom 202407-38-3 [sigmaaldrich.com]
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